

# Distinguishing Tosyl-Methamphetamine from Methamphetamine using Mass Spectrometry: A Comparative Guide

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## Compound of Interest

Compound Name: *Tosyl-methamphetamine*

Cat. No.: *B2849896*

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For researchers, scientists, and drug development professionals, precise analytical techniques are paramount for the unambiguous identification of chemical compounds. This guide provides a detailed comparison of **tosyl-methamphetamine** and methamphetamine, focusing on their differentiation using mass spectrometry, supported by experimental data and protocols.

Methamphetamine, a potent central nervous system stimulant, and its derivative, **tosyl-methamphetamine**, can be effectively distinguished by mass spectrometry. The significant difference in their molecular weights and resulting fragmentation patterns underpins this analytical differentiation. Methamphetamine has a molecular formula of  $C_{10}H_{15}N$  and a molecular weight of approximately 149.23 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#) In contrast, **tosyl-methamphetamine**, an N-tosylated derivative, possesses a molecular formula of  $C_{17}H_{21}NO_2S$  and a considerably higher molecular weight of 303.42 g/mol [\[4\]](#)[\[5\]](#)[\[6\]](#) This mass difference of over 154 amu provides a clear primary diagnostic tool in mass spectral analysis.

## Comparative Mass Spectrometry Data

The following table summarizes the key mass spectrometry data for distinguishing between methamphetamine and **tosyl-methamphetamine**.

Feature	Methamphetamine	Tosyl-Methamphetamine
Molecular Formula	C10H15N	C17H21NO2S
Molecular Weight	149.23 g/mol [2][3]	303.42 g/mol [4][5]
[M+H] <sup>+</sup> (Protonated Molecule)	m/z 150.1	m/z 304.1
Major Fragment Ions (m/z)	91, 58	155, 91
Characteristic Fragmentation	Loss of the aminopropyl side chain	Cleavage of the tosyl group

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines a standard method for the analysis and differentiation of methamphetamine and **tosyl-methamphetamine**.

### 1. Sample Preparation:

- Dissolve 1 mg of the analyte (methamphetamine or **tosyl-methamphetamine**) in 1 mL of a suitable solvent such as methanol or acetonitrile.
- Perform serial dilutions to achieve a final concentration of 10 µg/mL.

### 2. Instrumentation:

- A gas chromatograph coupled to a mass spectrometer (GC-MS) is used.
- GC Conditions:
  - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).
  - Inlet Temperature: 250°C.
  - Oven Temperature Program: Start at 100°C, hold for 1 minute, then ramp to 280°C at a rate of 20°C/min, and hold for 5 minutes.

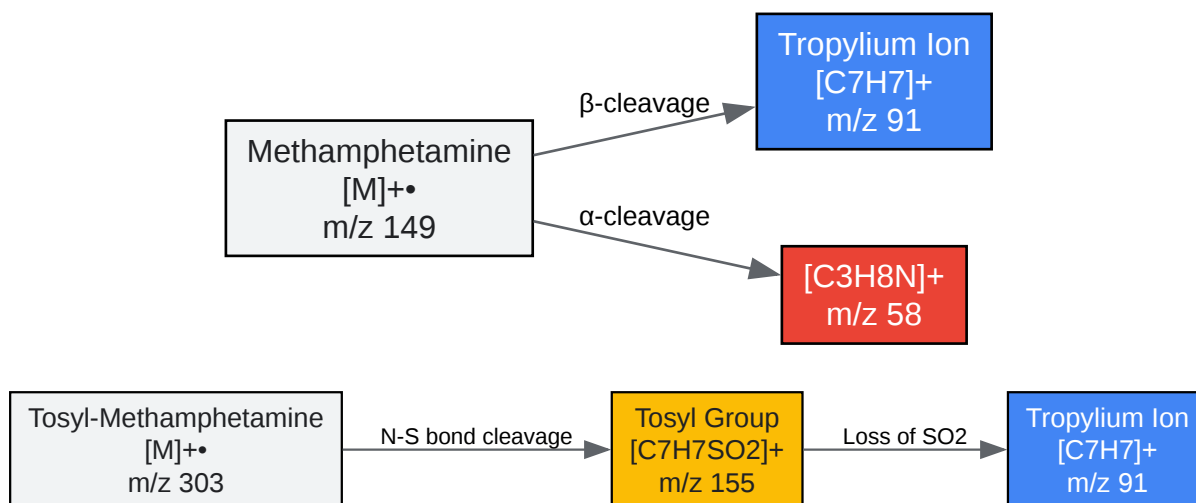
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1  $\mu$ L in splitless mode.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Scan Range: m/z 40-400.

### 3. Data Analysis:

- Analyze the acquired mass spectra for the parent ions and characteristic fragment ions of each compound.
- Compare the retention times and mass spectra of the unknown samples with certified reference standards of methamphetamine and **tosyl-methamphetamine**.

## Fragmentation Pathways

The distinct fragmentation patterns of methamphetamine and **tosyl-methamphetamine** upon electron ionization are visualized in the following diagrams.



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## References

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